

# C.I. Acid orange 33 chemical structure and properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	C.I. Acid orange 33	
Cat. No.:	B3029409	Get Quote

## In-Depth Technical Guide to C.I. Acid Orange 33

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**C.I. Acid Orange 33**, a prominent member of the double azo class of dyes, is a synthetic colorant with significant applications in various industrial sectors, primarily in the dyeing of proteinaceous fibers such as wool and silk. This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, synthesis, and analytical methodologies. Particular emphasis is placed on its adsorptive removal from aqueous solutions, a subject of environmental relevance. Safety and toxicological data are also summarized. This guide is intended to serve as a detailed resource for professionals engaged in research and development involving this compound.

#### **Chemical Structure and Identification**

**C.I. Acid Orange 33** is chemically known as disodium 7-hydroxy-8-[[4-[1-[4-[(4-hydroxyphenyl)azo]phenyl]cyclohexyl]phenyl]azo]naphthalene-1,3-disulfonate. It is a disazo dye, characterized by the presence of two azo (-N=N-) groups, which are responsible for its orange color.

Table 1: Chemical Identification of C.I. Acid Orange 33



Identifier	Value
C.I. Name	Acid Orange 33
C.I. Number	24780
CAS Number	6507-77-3[1][2][3][4]
Molecular Formula	C34H28N4Na2O8S2[1][2][3]
Molecular Weight	730.72 g/mol [1][2][3]
Synonyms	Weak Acid Orange 2R, Weak Acid Orange GS, Acid Brilliant Orange P-2R, Acid Orange GS[1]
Chemical Class	Double azo dye[1]

## **Physicochemical Properties**

**C.I. Acid Orange 33** is a golden orange powder.[4] It is soluble in water, forming a golden orange solution, and also exhibits solubility in ethanol.[4] The color of its aqueous solution is pH-sensitive, turning orange upon the addition of concentrated hydrochloric acid and brownish-yellow with the addition of concentrated sodium hydroxide.[4] In concentrated sulfuric acid, it appears orange, a color that is retained upon dilution.[4]

Table 2: Physicochemical Properties of C.I. Acid Orange 33

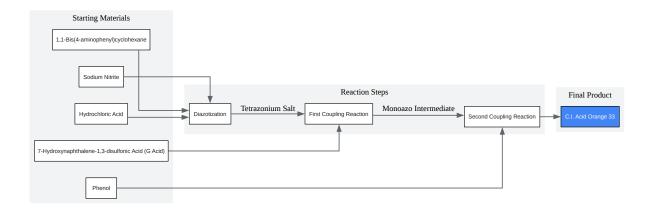
Property	Value
Physical State	Golden orange powder[4]
Solubility in Water	Soluble (golden orange solution)[4]
Solubility in Ethanol	Soluble[4]
Melting Point	Data not available
Boiling Point	Data not available
UV-Vis Absorption Maximum (λmax)	Data not available



#### **Synthesis**

The synthesis of **C.I. Acid Orange 33** involves a multi-step process. The general methodology includes the double nitriding of 1,1-bis(4-aminophenyl)cyclohexane, which is then subjected to two sequential coupling reactions. The first coupling is with 7-Hydroxynaphthalene-1,3-disulfonic acid (G acid), and the second is with phenol.[1][4]

## Logical Workflow for the Synthesis of C.I. Acid Orange 33



Click to download full resolution via product page

Caption: A logical workflow diagram illustrating the key stages in the synthesis of **C.I. Acid Orange 33**.

## **Experimental Protocols**



#### Adsorption of C.I. Acid Orange 33 on Bentonite

This protocol describes the batch adsorption of **C.I. Acid Orange 33** from an aqueous solution using bentonite as an adsorbent.

#### Materials and Reagents:

- C.I. Acid Orange 33
- Bentonite clay
- Deionized water
- Hydrochloric acid (for pH adjustment)
- Sodium hydroxide (for pH adjustment)
- Beakers
- Shaker
- Centrifuge
- UV-Vis Spectrophotometer

#### Procedure:

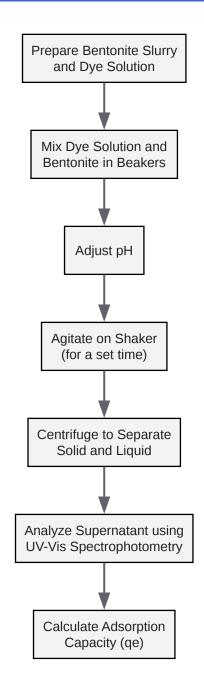
- Preparation of Adsorbent: Suspend a known quantity of bentonite in deionized water to create a stock slurry.
- Preparation of Dye Solution: Prepare a stock solution of C.I. Acid Orange 33 of a known concentration in deionized water.
- Batch Adsorption Experiments:
  - In a series of beakers, place a fixed volume of the dye solution.
  - Adjust the initial pH of the solutions to desired values using HCl or NaOH.



- Add a specific amount of the bentonite slurry to each beaker.
- Place the beakers on a shaker and agitate at a constant speed for a predetermined contact time to reach equilibrium.
- After shaking, centrifuge the samples to separate the solid adsorbent from the supernatant.
- Analysis:
  - Measure the final concentration of C.I. Acid Orange 33 in the supernatant using a UV-Vis spectrophotometer at its wavelength of maximum absorbance.
  - The amount of dye adsorbed per unit mass of bentonite can be calculated using the following formula:
    - $q_e = (C_0 C_e) * V / m$
    - Where:
      - qe is the amount of dye adsorbed at equilibrium (mg/g)
      - C<sub>0</sub> is the initial dye concentration (mg/L)
      - C<sub>e</sub> is the equilibrium dye concentration (mg/L)
      - V is the volume of the solution (L)
      - m is the mass of the adsorbent (g)

## **Experimental Workflow for Adsorption Studies**





Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References



- 1. worlddyevariety.com [worlddyevariety.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. China Biggest Acid Orange 33 Suppliers & Manufacturers & Factory MSDS Sheet -Sinoever [dyestuffscn.com]
- 4. Acid Orange 33 CAS#: 6507-77-3 [m.chemicalbook.com]
- To cite this document: BenchChem. [C.I. Acid orange 33 chemical structure and properties].
   BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b3029409#c-i-acid-orange-33-chemical-structure-and-properties]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com